

TCO-PEG12-TFP Ester: A Technical Guide for Bioconjugation and Drug Development

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Compound of Interest

Compound Name: TCO-PEG12-TFP ester

Cat. No.: B12423686

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CAS Number: 2353410-07-6

This in-depth technical guide provides researchers, scientists, and drug development professionals with comprehensive information on **TCO-PEG12-TFP ester**. This heterobifunctional linker is a valuable tool in the field of bioconjugation, enabling the precise and efficient coupling of molecules for a wide range of applications, including the development of antibody-drug conjugates (ADCs) and PROTACs (Proteolysis Targeting Chimeras).

Core Concepts and Applications

TCO-PEG12-TFP ester is a molecule designed for bioorthogonal chemistry, a class of reactions that can occur in living systems without interfering with native biochemical processes. It comprises three key components:

- **Trans-Cyclooctene (TCO):** A strained alkene that serves as the bioorthogonal reactive group. It rapidly and specifically reacts with a tetrazine partner via an inverse-electron-demand Diels-Alder (iEDDA) cycloaddition, a type of "click chemistry" reaction. This TCO-tetrazine ligation is known for its exceptionally fast kinetics, proceeding efficiently under mild, physiological conditions without the need for a catalyst.^{[1][2][3][4]}
- **Polyethylene Glycol (PEG)12 Spacer:** A 12-unit polyethylene glycol linker. This hydrophilic spacer enhances the water solubility of the molecule and the resulting conjugate, which is crucial for biological applications.^[5] It also provides a flexible chain that minimizes steric

hindrance between the conjugated molecules, facilitating efficient reactions and maintaining the biological activity of the labeled species.

- **Tetrafluorophenyl (TFP) Ester:** An amine-reactive functional group. TFP esters are active esters that react efficiently with primary amines (such as the side chain of lysine residues in proteins) to form stable amide bonds. Compared to the more common N-hydroxysuccinimide (NHS) esters, TFP esters exhibit greater stability towards hydrolysis in aqueous media, allowing for more efficient and reproducible labeling of biomolecules.

The primary applications of **TCO-PEG12-TFP ester** leverage its bifunctional nature to link an amine-containing molecule to a tetrazine-modified molecule. This makes it an ideal reagent for:

- **Antibody-Drug Conjugate (ADC) Synthesis:** Linking a cytotoxic drug (modified with a tetrazine) to an antibody (via its lysine residues) to create a targeted therapeutic.
- **PROTAC Development:** Connecting a target protein-binding ligand to an E3 ligase-recruiting ligand in the synthesis of PROTACs for targeted protein degradation.
- **Fluorescent Labeling and Imaging:** Attaching fluorescent probes to proteins or other biomolecules for visualization in biological systems.
- **Surface Modification:** Immobilizing proteins or other molecules onto surfaces for various bioassay and diagnostic applications.

Quantitative Data

The following tables summarize the key quantitative and qualitative properties of **TCO-PEG12-TFP ester** and its associated reactions.

Table 1: Physicochemical Properties of **TCO-PEG12-TFP Ester**

Property	Value	Source
CAS Number	2353410-07-6	N/A
Molecular Weight	~917.97 g/mol	
Purity	Typically ≥95%	N/A
Appearance	Varies (e.g., solid, oil)	N/A
Solubility	Soluble in organic solvents (e.g., DMSO, DMF)	

Table 2: Reaction Parameters for **TCO-PEG12-TFP Ester** Conjugation

Parameter	TFP Ester-Amine Reaction	TCO-Tetrazine Ligation	Source
Reaction Type	Acylation	Inverse-electron-demand Diels-Alder	
Reactive Groups	Primary amines (-NH ₂)	Tetrazine	
Optimal pH	7.5 - 8.5	6.0 - 9.0	
Reaction Temperature	Room Temperature or 4°C	Room Temperature or 4°C	
Reaction Time	1 - 2 hours	30 - 60 minutes	
Kinetics (Rate Constant)	N/A	Up to 1 x 10 ⁶ M ⁻¹ s ⁻¹	
Catalyst Required	No	No	

Experimental Protocols

The following are generalized protocols for the two-step bioconjugation process using **TCO-PEG12-TFP ester**. Note: These are starting points and optimization will be required for specific applications.

Protocol 1: Labeling of an Amine-Containing Molecule (e.g., a Protein) with TCO-PEG12-TFP Ester

This protocol describes the first step of the conjugation, where the TCO moiety is introduced onto a protein through the reaction of the TFP ester with primary amines.

Materials:

- Protein of interest in an amine-free buffer (e.g., PBS, pH 7.4) at a concentration of 1-10 mg/mL.
- **TCO-PEG12-TFP ester**.
- Anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF).
- Reaction buffer (e.g., 100 mM sodium carbonate, pH 8.5).
- Spin desalting columns or other purification system (e.g., size-exclusion chromatography).

Procedure:

- **Protein Preparation:** If the protein buffer contains primary amines (e.g., Tris), exchange it with an amine-free buffer like PBS using a spin desalting column.
- **TCO-PEG12-TFP Ester Stock Solution:** Immediately before use, dissolve the **TCO-PEG12-TFP ester** in anhydrous DMSO or DMF to create a 10-20 mM stock solution.
- **Reaction Setup:** a. Adjust the pH of the protein solution to 8.0-8.5 using the reaction buffer. b. Add a 5-20 fold molar excess of the **TCO-PEG12-TFP ester** stock solution to the protein solution. The optimal ratio should be determined empirically.
- **Incubation:** Incubate the reaction mixture for 1-2 hours at room temperature or overnight at 4°C with gentle mixing.
- **Purification:** Remove the unreacted **TCO-PEG12-TFP ester** using a spin desalting column or size-exclusion chromatography, exchanging the buffer to a suitable storage buffer (e.g., PBS, pH 7.4).

- Characterization (Optional): The degree of labeling (DOL) can be determined by mass spectrometry (e.g., MALDI-TOF or ESI-MS) by comparing the mass of the labeled and unlabeled protein.

Protocol 2: TCO-Tetrazine Ligation

This protocol describes the second step, where the TCO-labeled molecule is conjugated to a tetrazine-modified molecule.

Materials:

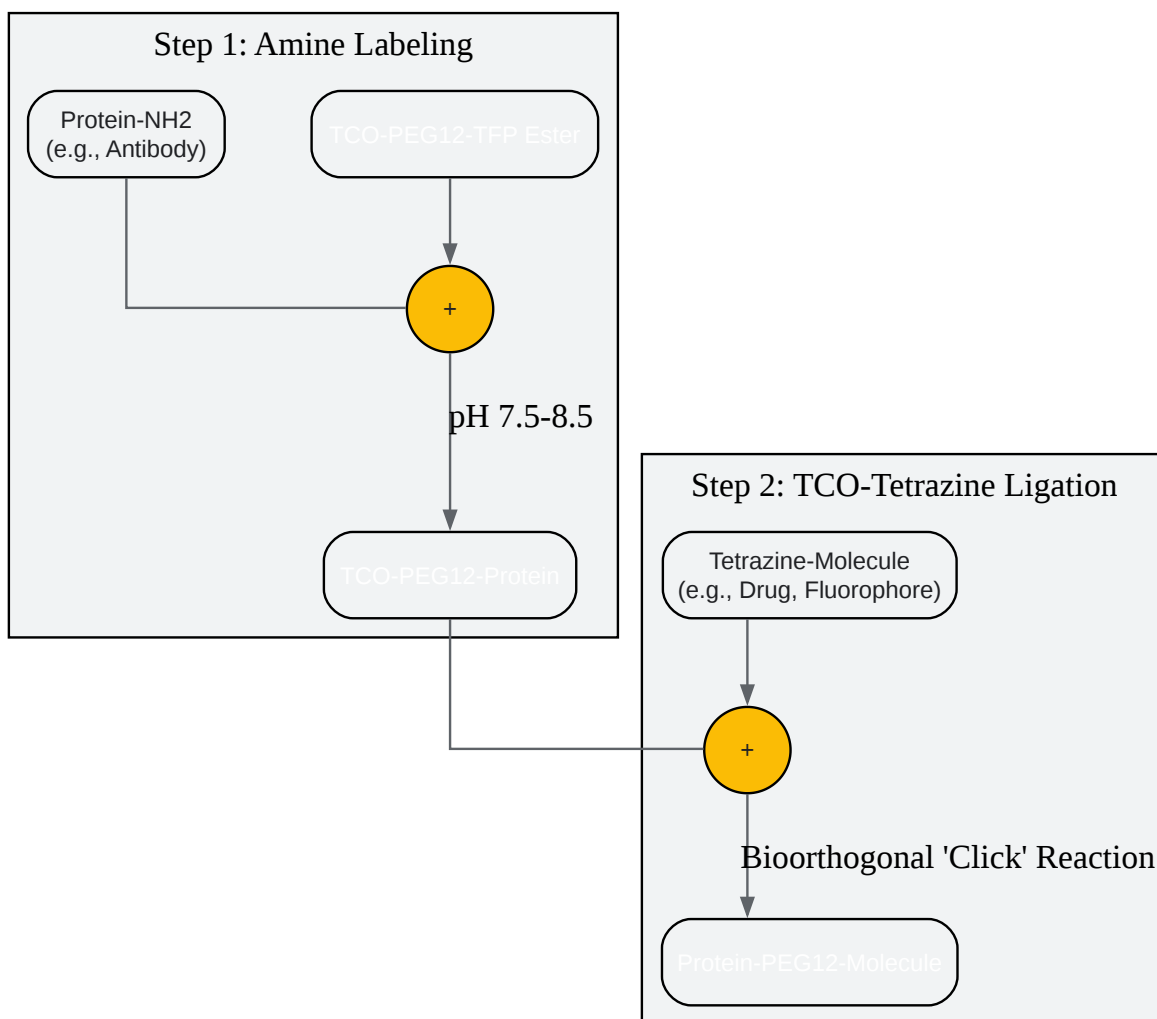
- TCO-labeled molecule (from Protocol 1).
- Tetrazine-modified molecule of interest.
- Reaction buffer (e.g., PBS, pH 7.4).

Procedure:

- Reaction Setup: Mix the TCO-labeled molecule and the tetrazine-modified molecule in the reaction buffer. A 1:1 molar ratio is a good starting point, though a slight excess (1.1-1.5 fold) of the tetrazine-containing molecule can be used to ensure complete reaction of the TCO-labeled species.
- Incubation: Incubate the reaction mixture for 30-60 minutes at room temperature. The reaction progress can be monitored by the disappearance of the characteristic pink/red color of the tetrazine.
- Purification (Optional): If necessary, the final conjugate can be purified from any unreacted starting materials using standard chromatography techniques (e.g., size-exclusion chromatography, affinity chromatography).
- Storage: Store the final conjugate under appropriate conditions, typically at 4°C or frozen at -20°C or -80°C.

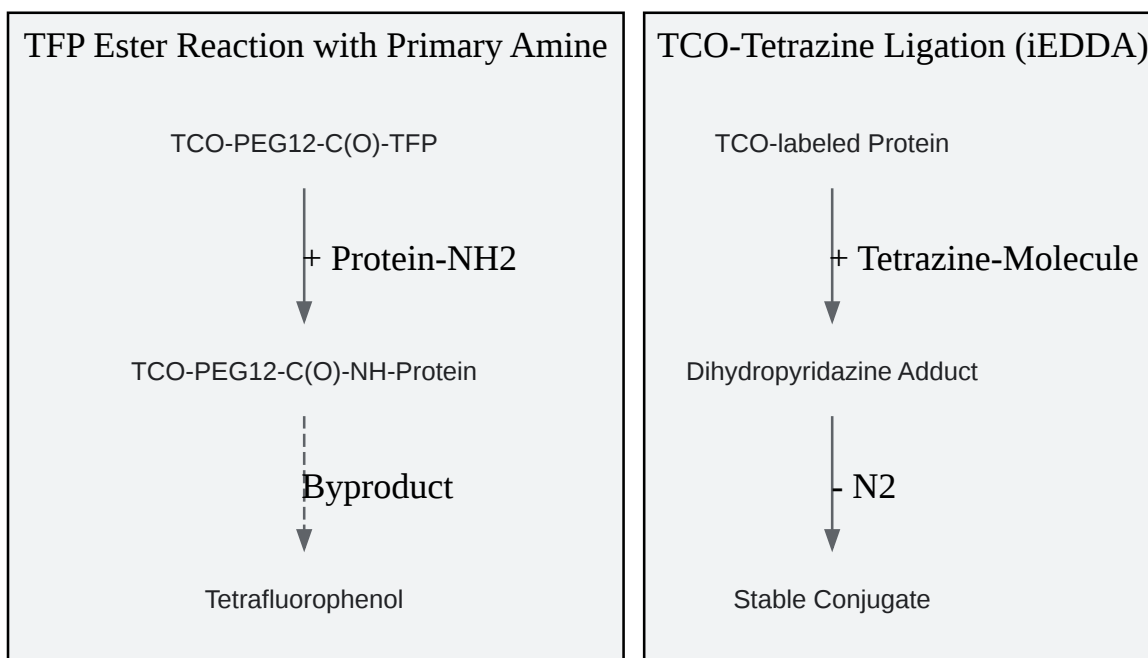
Visualizations

The following diagrams illustrate the key chemical transformations and a typical experimental workflow involving **TCO-PEG12-TFP ester**.



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Caption: General workflow for a two-step bioconjugation using **TCO-PEG12-TFP ester**.



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Caption: Chemical reaction mechanisms for **TCO-PEG12-TFP ester** conjugation.

Safety and Handling

This product is for research use only and is not intended for human or veterinary use. It is important to handle this chemical in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier. TFP esters can be moisture-sensitive, so it is recommended to store the compound under desiccated conditions.

Conclusion

TCO-PEG12-TFP ester is a powerful and versatile heterobifunctional linker that facilitates the efficient and specific conjugation of biomolecules. Its combination of a stable, amine-reactive TFP ester and a highly reactive TCO group for bioorthogonal click chemistry makes it an invaluable tool for researchers in drug development, diagnostics, and fundamental biological research. The inclusion of a hydrophilic PEG12 spacer further enhances its utility in aqueous biological systems. By understanding the principles and protocols outlined in this guide,

researchers can effectively leverage **TCO-PEG12-TFP ester** to advance their scientific objectives.

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References

- 1. benchchem.com [benchchem.com]
- 2. TCO PEG, TCO linker, Tetrazine reactive | BroadPharm [broadpharm.com]
- 3. broadpharm.com [broadpharm.com]
- 4. benchchem.com [benchchem.com]
- 5. Enhancing Reactivity for Bioorthogonal Pretargeting by Unmasking Antibody Conjugated trans-Cyclooctenes - PMC [pmc.ncbi.nlm.nih.gov]
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